

N-Methylacetamide: A Technical Guide to a Versatile Intermediate and Its Research Frontiers

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Compound of Interest

Compound Name: *N*-Methyltrimethylacetamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methylacetamide (NMA), a simple yet versatile amide, holds a significant position in the chemical and pharmaceutical landscape. Primarily recognized as a potent solvent and a crucial intermediate in the synthesis of agrochemicals and pharmaceuticals, its biological roles and potential therapeutic applications remain a nascent field of study. This technical guide provides a comprehensive overview of N-Methylacetamide, consolidating its physicochemical properties, synthesis methodologies, and known toxicological profile. Delving deeper, this document explores potential research avenues, particularly focusing on its role as a metabolite of N,N-dimethylacetamide (DMAC) and its independent biological activities, thereby offering a roadmap for future investigations in drug development and molecular biology.

Introduction

N-Methylacetamide (CAS 79-16-3), with the chemical formula C_3H_7NO , is a colorless, hygroscopic liquid or solid.[1] Its excellent solvent properties for a wide range of organic and inorganic compounds have cemented its use in various industrial applications, including in the production of pharmaceuticals, agrochemicals, and specialty chemicals.[2] Notably, NMA serves as a key building block in the synthesis of complex molecules, such as cephalosporins, owing to its reactive amide group.[3][4]

Beyond its industrial utility, N-Methylacetamide is a subject of interest in biological and toxicological studies, primarily due to its status as a major metabolite of the widely used solvent N,N-dimethylacetamide (DMAC).^{[5][6]} Understanding the pharmacokinetics and biological effects of NMA is crucial for assessing the safety of DMAC exposure. Furthermore, independent studies have hinted at intrinsic biological activities of NMA, such as its ability to induce differentiation in murine erythroleukemia cells, suggesting a potential that extends beyond its role as a mere solvent or metabolite.^{[5][7]} This guide aims to synthesize the current knowledge on NMA and catalyze further research into its untapped potential.

Physicochemical and Toxicological Data

A thorough understanding of the fundamental properties of N-Methylacetamide is essential for its safe handling and application in research and development.

Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₇ NO	^[8]
Molecular Weight	73.09 g/mol	^[8]
CAS Number	79-16-3	^[5]
Appearance	Colorless liquid or solid	^{[1][9]}
Melting Point	26-28 °C	^[10]
Boiling Point	204-206 °C	^[10]
Density	0.957 g/mL at 25 °C	
Water Solubility	Soluble	^[5]
logP	-1.05	^[8]

Toxicological Data

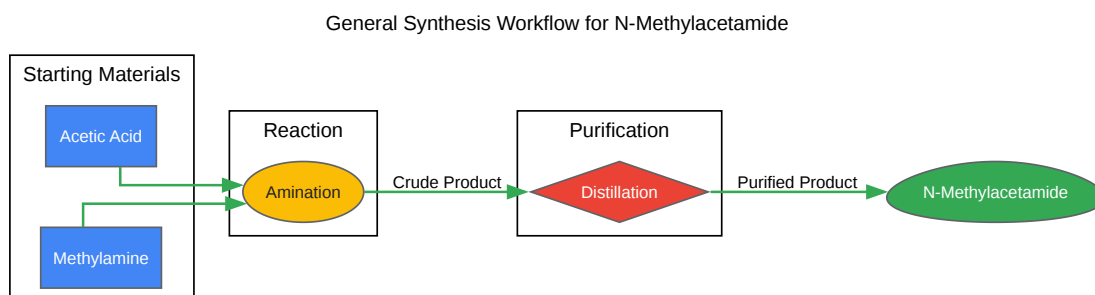
Endpoint	Value	Species	Route	Reference(s)
LD50 (Acute Oral)	> 2000 mg/kg bw	Rat	Oral	[11]
LD50 (Acute Oral)	3,950 mg/kg	Rat	Oral	[12]
LD50 (Acute Oral)	5 g/kg	Rat	Oral	[13]
Teratogenicity	Experimental teratogen, may cause harm to the unborn child	Rat, Rabbit	Dermal, Gavage, Intraperitoneal	[5][11]
Genotoxicity	Not considered to be genotoxic based on the weight of evidence	In vitro and in vivo studies	N/A	[11]

Synthesis of N-Methylacetamide

Several methods for the synthesis of N-Methylacetamide have been reported, with the reaction of methylamine with acetic acid or its derivatives being the most common.

General Synthesis Workflow

The following diagram illustrates a common synthetic route for N-Methylacetamide.



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Caption: A representative workflow for the synthesis of N-Methylacetamide.

Experimental Protocol: Synthesis from Acetic Acid and Methylamine

This protocol is adapted from a patented industrial process.[3]

Materials:

- Acetic Acid
- Monomethylamine
- Amination tank
- Fractionation tank

Procedure:

- Charge the amination tank with 200 kg of acetic acid.

- Add 98 kg of monomethylamine to the amination tank.
- Maintain the reaction temperature at 70-80 °C for 2 hours to generate the crude N-Methylacetamide product.
- Transfer the crude product to a finished product fractionation tank.
- First, distill off water by heating under normal pressure.
- Subsequently, distill off any remaining acid by vacuum fractionation to obtain the purified N-Methylacetamide.

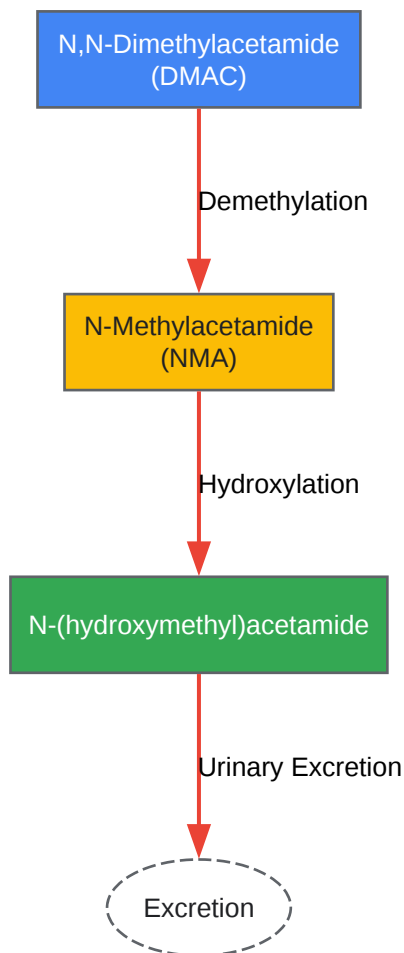
Metabolism of N-Methylacetamide

N-Methylacetamide is a primary metabolite of N,N-dimethylacetamide (DMAC) and is further metabolized in the body.^[11] Understanding this pathway is critical for toxicological assessments and for interpreting biomarker data in occupational health settings.

Metabolic Pathway

The following diagram illustrates the metabolic conversion of DMAC to NMA and its subsequent metabolite.

Metabolic Pathway of N,N-Dimethylacetamide (DMAC)



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Caption: The metabolic pathway of N,N-Dimethylacetamide.

Experimental Protocol: Analysis of NMA in Urine

This method is used for monitoring occupational exposure to DMAC by measuring its metabolite, NMA, in urine.[7]

Instrumentation:

- Gas chromatograph with a Chromosorb 103 column

Procedure:

- Collect a urine sample from the subject.
- Directly inject an aliquot of the urine specimen onto the Chromosorb 103 column of the gas chromatograph.
- Quantify the concentration of N-Methylacetamide, which is typically measurable in the range of 5-500 $\mu\text{L/L}$.

Potential Research Areas

While the primary applications of N-Methylacetamide are well-established, its potential in drug development and as a biological modulator remains largely unexplored. The following areas represent promising avenues for future research.

NMA as a Pharmacological Agent

The observation that NMA can induce differentiation of murine erythroleukemia cells suggests that it may possess cell-differentiating or anti-cancer properties.^{[5][7]} Further research could investigate:

- **Mechanism of Action:** Elucidating the signaling pathways through which NMA induces cell differentiation. This could involve studies on gene expression, protein phosphorylation cascades, and cell cycle regulation.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and screening NMA analogs to identify more potent and selective compounds.
- **In Vivo Efficacy:** Evaluating the anti-tumor activity of NMA and its derivatives in animal models of various cancers.

NMA in Drug Formulation and Delivery

Given its excellent solvent properties and miscibility with water, NMA could be explored as a solvent or co-solvent in pharmaceutical formulations to enhance the solubility and bioavailability of poorly water-soluble drugs.^[6] Research in this area could focus on:

- **Solubility Enhancement Studies:** Quantifying the increase in solubility of various active pharmaceutical ingredients (APIs) in the presence of NMA.
- **Formulation Stability:** Assessing the long-term chemical and physical stability of drug formulations containing NMA.
- **In Vivo Pharmacokinetic Studies:** Comparing the pharmacokinetic profiles of drugs formulated with and without NMA to determine its effect on absorption, distribution, metabolism, and excretion (ADME).

Toxicological and Safety Re-evaluation

While NMA is known to be a teratogen, a more in-depth understanding of its toxicological profile is warranted, especially if it is to be considered for any therapeutic application.^[5] Future studies could include:

- **Dose-Response Relationship for Teratogenicity:** Establishing a clearer dose-response curve for the teratogenic effects of NMA to define a no-observed-adverse-effect level (NOAEL).
- **Neurotoxicity Studies:** Investigating potential neurotoxic effects, given that its parent compound, DMAC, has been associated with neurological symptoms.^[11]
- **Chronic Toxicity Studies:** Conducting long-term exposure studies in animal models to assess the potential for cumulative toxicity.

Conclusion

N-Methylacetamide is a compound of significant industrial importance with a largely unexplored biological and pharmacological profile. This guide has provided a comprehensive overview of its known properties and has outlined several promising areas for future research. By delving into the mechanisms of its biological activity, exploring its potential in drug formulation, and refining our understanding of its toxicology, the scientific community can unlock the full potential of this versatile molecule. The path from a simple solvent and intermediate to a potential therapeutic agent or a novel formulation excipient is a challenging but potentially rewarding one, warranting dedicated investigation by researchers in drug development and life sciences.

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